

crystal structure of hydrated calcium salts

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An In-depth Technical Guide on the Crystal Structure of Hydrated Calcium Salts

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Abstract

The crystal structure of hydrated calcium salts is of paramount importance across various scientific disciplines, including pharmaceutical sciences, materials science, and geology. The degree of hydration and the specific arrangement of water molecules within the crystal lattice profoundly influence the physicochemical properties of these salts, such as solubility, stability, and bioavailability. This technical guide provides a comprehensive overview of the crystal structures of several key hydrated calcium salts, details the primary experimental methodologies used for their characterization, and presents quantitative crystallographic data in a structured format for researchers, scientists, and professionals in drug development.

Introduction

Hydrated salts, or hydrates, are crystalline compounds that incorporate water molecules directly into their crystal lattice.^{[1][2]} For calcium salts, the presence and arrangement of this "water of hydration" can dictate the material's behavior. In the pharmaceutical industry, for instance, selecting a specific hydrate form of an active pharmaceutical ingredient (API) is a critical step in drug development, as it can affect the drug's dissolution rate and stability. This

guide focuses on the structural crystallography of common hydrated calcium salts, offering a centralized resource of their known structures and the analytical techniques used to determine them.

Crystal Structures of Prominent Hydrated Calcium Salts

The following sections summarize the crystallographic data for several families of hydrated calcium salts. The data, compiled from various crystallographic studies, are presented in tabular format to facilitate comparison.

Calcium Sulfate Hydrates

Calcium sulfate is well-known for its naturally occurring dihydrate form, gypsum, and its partially dehydrated hemihydrate form, bassanite (Plaster of Paris).[3][4] The transition between these states is fundamental to its widespread use in construction.[4] Gypsum possesses a monoclinic crystal structure characterized by layers of calcium and sulfate ions alternating with layers of water molecules.[3][4]

Compound Name	Formula	Crystal System	Space Group	Lattice Parameters	Ref.
Gypsum	$\text{CaSO}_4 \cdot 2\text{H}_2\text{O}$	Monoclinic	C2/c or I2/a	$a=6.284 \text{ \AA}$, $b=15.200 \text{ \AA}$, $c=6.523 \text{ \AA}$, $\beta=127.41^\circ$	[3][5]
Bassanite (β -hemihydrate)	$\text{CaSO}_4 \cdot 0.5\text{H}_2\text{O}$	Monoclinic	C2	$a=13.550 \text{ \AA}$, $b=13.855 \text{ \AA}$, $c=12.658 \text{ \AA}$, $\beta=117.79^\circ$	[6]

Calcium Chloride Hydrates

Calcium chloride is highly hygroscopic and forms a series of stable hydrates, including the monohydrate, dihydrate, tetrahydrate, and hexahydrate.[7][8] These hydrates generally adopt an orthorhombic crystal system, with the exception of the tetrahydrate.[9] The structural

arrangement of water molecules and ions dictates their thermal behavior and applications in de-icing and dust control.[7][9]

Compound Name	Formula	Crystal System	Space Group	Lattice Parameters	Ref.
Calcium Chloride Dihydrate	$\text{CaCl}_2 \cdot 2\text{H}_2\text{O}$	Orthorhombic	Pnnm	$a=11.23 \text{ \AA}$, $b=9.98 \text{ \AA}$, $c=4.73 \text{ \AA}$	[9]
Calcium Chloride Tetrahydrate	$\text{CaCl}_2 \cdot 4\text{H}_2\text{O}$	Triclinic	P-1	$a=6.36 \text{ \AA}$, $b=6.59 \text{ \AA}$, $c=8.55 \text{ \AA}$, $\alpha=93.5^\circ$, $\beta=97.8^\circ$, $\gamma=110.6^\circ$	[9]
Antarcticite (Hexahydrate)	$\text{CaCl}_2 \cdot 6\text{H}_2\text{O}$	Trigonal	P321	$a=7.89 \text{ \AA}$, $c=3.95 \text{ \AA}$	[6]

Calcium Acetate Hydrates

Calcium acetate crystallizes from aqueous solutions primarily as a monohydrate.[10] It also forms a notable hemihydrate, which is often found as an efflorescent salt on heritage artifacts.[11] The crystal structures of these hydrates can be surprisingly complex.[11][12]

Compound Name	Formula	Crystal System	Space Group	Lattice Parameters	Ref.
Calcium Acetate Monohydrate	$\text{Ca}(\text{CH}_3\text{COO})_2 \cdot \text{H}_2\text{O}$	Triclinic	P-1	$a=6.75 \text{ \AA}$, $b=11.076 \text{ \AA}$, $c=11.782 \text{ \AA}$, $\alpha=116.49^\circ$, $\beta=92.4^\circ$, $\gamma=97.31^\circ$	[10][13]
Calcium Acetate Hemihydrate	$\text{Ca}(\text{CH}_3\text{COO})_2 \cdot 0.5\text{H}_2\text{O}$	Monoclinic	P2 ₁ /n	$a=10.239 \text{ \AA}$, $b=15.939 \text{ \AA}$, $c=10.595 \text{ \AA}$, $\beta=93.99^\circ$	[11]

Calcium Nitrate Hydrates

Calcium nitrate is typically found as a tetrahydrate, which crystallizes in the monoclinic system. [14] Other hydrated forms, including a dihydrate and trihydrate, have also been characterized. [15]

Compound Name	Formula	Crystal System	Space Group	Lattice Parameters	Ref.
Calcium Nitrate Tetrahydrate	$\text{Ca}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$	Monoclinic	C2/c	$a=6.2777 \text{ \AA}$, $b=9.1579 \text{ \AA}$, $c=14.4841 \text{ \AA}$, $\beta=98.62^\circ$	[14]
Calcium Hydroxide Nitrate Hydrate	$\text{Ca}(\text{OH})\text{NO}_3 \cdot \text{H}_2\text{O}$	Orthorhombic	Pbca	$a=13.958 \text{ \AA}$, $b=8.817 \text{ \AA}$, $c=14.402 \text{ \AA}$	[16]

Calcium Oxalate and Carbonate Hydrates

Hydrated calcium oxalates and carbonates are significant in both geology and biology. Calcium oxalate monohydrate (whewellite) is the most thermodynamically stable form. [2][17] Hydrated

calcium carbonates include ikaite (hexahydrate) and monohydrocalcite, which are important precursors to more stable anhydrous forms like calcite and aragonite.[18][19]

Compound Name	Formula	Crystal System	Space Group	Lattice Parameters	Ref.
Whewellite (Oxalate Monohydrate)	$\text{CaC}_2\text{O}_4 \cdot \text{H}_2\text{O}$	Monoclinic	$P2_1/c$	$a=6.290 \text{ \AA}$, $b=14.583 \text{ \AA}$, $c=9.976 \text{ \AA}$, $\beta=107.05^\circ$	[17]
Ikaite (Carbonate Hexahydrate)	$\text{CaCO}_3 \cdot 6\text{H}_2\text{O}$	Monoclinic	$C2/c$	$a=8.791 \text{ \AA}$, $b=8.310 \text{ \AA}$, $c=11.022 \text{ \AA}$, $\beta=110.51^\circ$	[18]
Monohydrocalcite (Carbonate Monohydrate)	$\text{CaCO}_3 \cdot \text{H}_2\text{O}$	Trigonal	$P3_1$	$a=10.552 \text{ \AA}$, $c=7.529 \text{ \AA}$	[18][20]
Calcium Carbonate Hemihydrate	$\text{CaCO}_3 \cdot 0.5\text{H}_2\text{O}$	Monoclinic	$P2_1/c$	$a=10.428 \text{ \AA}$, $b=6.136 \text{ \AA}$, $c=14.980 \text{ \AA}$, $\beta=101.99^\circ$	[18]

Experimental Protocols for Characterization

A multi-technique approach is essential for the unambiguous characterization of hydrated crystal forms.[21] Diffraction methods are central for determining the atomic arrangement, while thermal analysis quantifies the water content and stability.

X-ray Diffraction (XRD)

X-ray diffraction is the cornerstone technique for determining crystal structures.[21] It relies on the elastic scattering of X-rays by the electron clouds of atoms in a crystalline solid.

- Single-Crystal X-ray Diffraction (SCXRD): This is the definitive method for structure determination, providing precise atomic coordinates, bond lengths, and bond angles.[21]

- Methodology:
 - Crystal Selection: A suitable single crystal (typically 0.1-0.3 mm) of high quality is selected under a microscope and mounted on a goniometer head.
 - Data Collection: The crystal is placed in an X-ray diffractometer. It is rotated while being irradiated with a monochromatic X-ray beam. A detector records the positions and intensities of the diffracted X-ray spots.
 - Structure Solution: The diffraction data is processed to determine the unit cell dimensions and space group. Phase information is then derived using direct methods or Patterson methods to generate an initial electron density map.
 - Structure Refinement: An atomic model is built into the electron density map. The atomic positions and thermal parameters are then refined using least-squares methods to achieve the best fit between the observed and calculated diffraction patterns.
- Powder X-ray Diffraction (PXRD): PXRD is used when suitable single crystals are unavailable or for analyzing bulk material properties.^[21] It is invaluable for phase identification and studying transformations under non-ambient conditions.^[21]
 - Methodology:
 - Sample Preparation: A polycrystalline sample is finely ground to ensure random orientation of the crystallites. The powder is packed into a sample holder.
 - Data Collection: The sample is scanned over a range of angles (2θ) in a powder diffractometer, and the intensity of the diffracted X-rays is recorded at each angle, producing a characteristic diffractogram.
 - Data Analysis: The positions and intensities of the diffraction peaks are used to identify the crystalline phases present by comparison with databases (e.g., ICDD). For structure determination or refinement, techniques like Rietveld refinement are employed to fit the entire experimental pattern to a calculated profile based on a structural model.

Neutron Diffraction

Neutron diffraction is a powerful complementary technique to XRD.^[21] Neutrons are scattered by atomic nuclei, making the technique highly sensitive to the positions of light atoms, particularly hydrogen. This is crucial for accurately determining the location of water molecules and mapping hydrogen bonding networks in hydrates.^{[21][22]}

- Methodology:
 - Sample Preparation: Requires a larger sample size than XRD, often several cubic millimeters. The sample is loaded into a suitable container (e.g., vanadium can).
 - Data Collection: The sample is placed in a neutron beam at a research reactor or spallation source. Detectors measure the angular distribution of scattered neutrons.
 - Data Analysis: The analysis is analogous to that of XRD, with the scattering data being used to solve and refine the crystal structure. The resulting nuclear density map precisely reveals the positions of all atoms, including hydrogen.

Thermal Analysis

Thermal analysis techniques monitor the physical and chemical properties of a substance as a function of temperature. They are essential for determining the water content and thermal stability of hydrates.^{[23][24]}

- Thermogravimetric Analysis (TGA): TGA measures the change in mass of a sample as it is heated. It is used to quantify the water of hydration.^[25]
 - Methodology:
 - A small, accurately weighed sample of the hydrate is placed in a crucible within the TGA instrument.
 - The sample is heated at a controlled rate in a defined atmosphere (e.g., nitrogen or air).
 - The instrument continuously records the sample's mass. Dehydration events are observed as distinct mass loss steps on the TGA curve. The stoichiometry of the hydrate can be calculated from the percentage mass loss.^[1]

- Differential Scanning Calorimetry (DSC): DSC measures the difference in heat flow between a sample and a reference as a function of temperature. It detects thermal events like melting, phase transitions, and dehydration, which appear as endothermic or exothermic peaks.^[24]
 - Methodology:
 - A small amount of the sample is sealed in a pan (e.g., aluminum). An empty pan is used as a reference.
 - Both pans are heated or cooled at a linear rate.
 - The differential heat flow required to maintain both pans at the same temperature is recorded, revealing the temperatures and enthalpies of transitions.

Visualized Workflows and Relationships

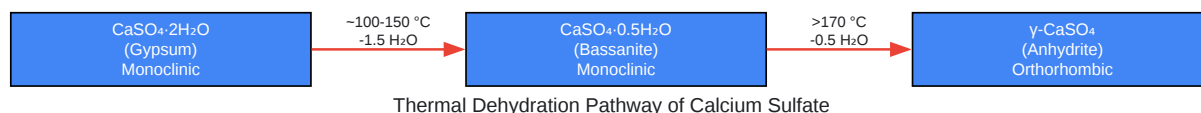
Diagrams created using the DOT language provide clear visual representations of experimental processes and conceptual relationships.



General Workflow for Hydrated Salt Characterization

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Caption: A flowchart illustrating the typical experimental path for determining the crystal structure of a hydrated salt.



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Caption: The sequential loss of water from gypsum upon heating to form bassanite and then anhydrite.[3]

Caption: A concept map showing how different analytical methods provide complementary data for a full structural elucidation.

Conclusion

The structural diversity of hydrated calcium salts is vast, with each hydration state presenting a unique crystalline arrangement and distinct physical properties. A thorough understanding of these structures is critical for controlling and predicting the behavior of these materials in scientific and industrial applications. The accurate determination of these crystal structures relies on a synergistic combination of diffraction and thermal analysis techniques. This guide serves as a foundational resource, providing essential crystallographic data and outlining the robust experimental frameworks required for the comprehensive characterization of these important compounds.

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